

Alachlor: A Comprehensive Technical Guide to its Chemical Structure, Properties, and Mechanisms

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Compound of Interest

Compound Name: *Alachlor*

Cat. No.: *B1666766*

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Abstract

Alachlor, a pre-emergence herbicide belonging to the chloroacetanilide class, has been extensively utilized in agriculture for the control of annual grasses and broadleaf weeds. This technical guide provides an in-depth analysis of its chemical structure, physicochemical properties, and biological mechanisms of action. Detailed experimental protocols for its synthesis and analytical determination are presented, alongside visualizations of its metabolic pathways and mode of action. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in the study and development of herbicides and related compounds.

Chemical Structure and Properties

Alachlor, with the IUPAC name 2-chloro-N-(2,6-diethylphenyl)-N-(methoxymethyl)acetamide, is characterized by a central acetamide structure with notable substitutions.^[1] It is an odorless, crystalline solid that appears white or cream-colored.^{[1][2]}

Physicochemical Properties of Alachlor

The following tables summarize the key physical and chemical properties of **Alachlor**, providing a comparative overview of its characteristics.

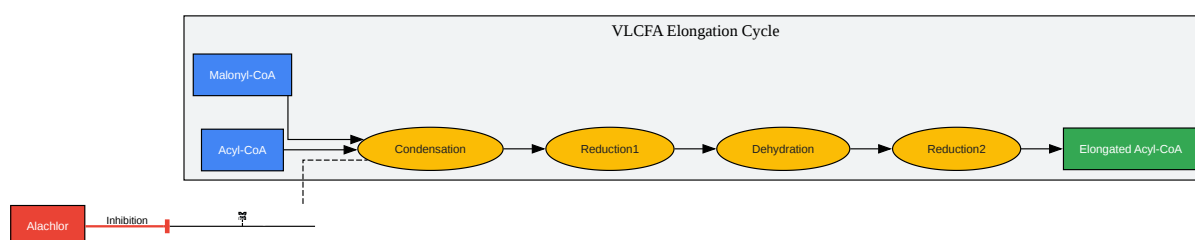
| Identifier | Value | Reference |
|--|---|-----------|
| IUPAC Name | 2-chloro-N-(2,6-diethylphenyl)-N-(methoxymethyl)acetamide | [1] |
| CAS Number | 15972-60-8 | [1] |
| Chemical Formula | C ₁₄ H ₂₀ ClNO ₂ | [1] |
| Molecular Weight | 269.77 g/mol | [1] |
| | | |
| Physical Property | Value | Reference |
| Melting Point | 40-41 °C (104-106 °F) | [1] |
| Boiling Point | 100 °C at 0.02 mmHg | |
| Appearance | White to cream-colored crystalline solid | [1] |
| Odor | Odorless | [2] |
| Solubility in Water | 242 mg/L at 25 °C | |
| Vapor Pressure | 2.2 x 10 ⁻⁵ mmHg at 25 °C | |
| Octanol-Water Partition Coefficient (log K _{ow}) | 3.09 | |

Mechanism of Action

Alachlor's herbicidal activity is primarily attributed to its role as a seedling growth inhibitor. It is absorbed by the emerging shoots and roots of susceptible plants.[3] The primary mechanisms of action are the inhibition of protein synthesis and the disruption of very-long-chain fatty acid (VLCFA) synthesis.[2][3][4]

Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Elongases

Alachlor targets and inhibits VLCFA elongases, which are crucial enzymes in the biosynthesis of fatty acids with more than 18 carbon atoms.[4][5][6] These VLCFAs are essential components of various cellular structures, including cuticular waxes and suberin, which protect the plant from environmental stress. By inhibiting these elongases, **Alachlor** disrupts the formation of these protective layers, leading to uncontrolled water loss and ultimately, cell death.[5]

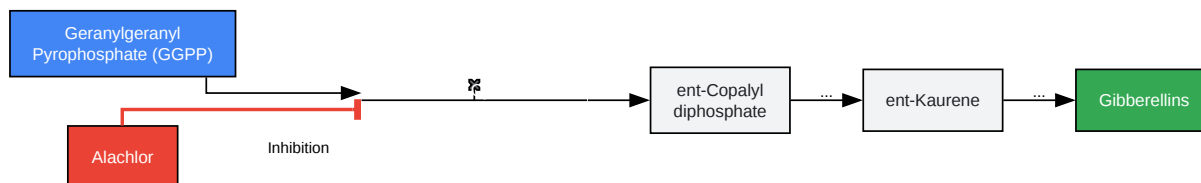


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Inhibition of the VLCFA Elongation Cycle by **Alachlor**.

Inhibition of Gibberellin Biosynthesis

Alachlor also interferes with the gibberellin (GA) biosynthetic pathway.[2][3] Specifically, it inhibits geranylgeranyl pyrophosphate (GGPP) cyclization enzymes.[2] Gibberellins are plant hormones that regulate various developmental processes, including stem elongation, germination, and flowering. By disrupting GA synthesis, **Alachlor** stunts plant growth and development.[7][8]

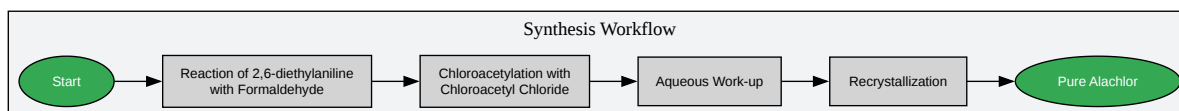
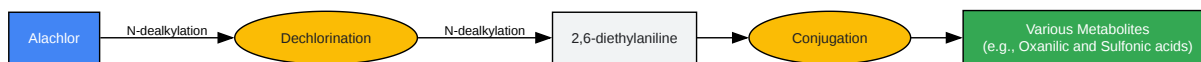


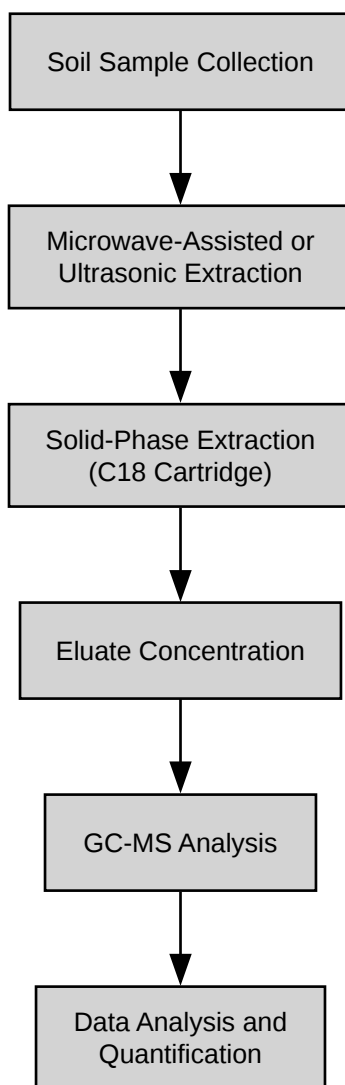
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Alachlor's Inhibition of the Gibberellin Biosynthesis Pathway.

Metabolism of Alachlor

Alachlor undergoes metabolic degradation in both plants and soil microorganisms. The primary metabolic pathway involves the dechlorination and subsequent conjugation of the molecule.





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References

- 1. Alachlor | C₁₄H₂₀ClNO₂ | CID 2078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Alachlor - Wikipedia [en.wikipedia.org]
- 3. cals.cornell.edu [cals.cornell.edu]

- 4. 15.9 Herbicides that Inhibit Very Long Chain Fatty Acids – Principles of Weed Control [ohiostate.pressbooks.pub]
- 5. Specific and differential inhibition of very-long-chain fatty acid elongases from *Arabidopsis thaliana* by different herbicides - PMC [pmc.ncbi.nlm.nih.gov]
- 6. experts.illinois.edu [experts.illinois.edu]
- 7. Effect of alachlor on *Avena* seedlings: Inhibition of growth and interaction with gibberellic acid and indoleacetic acid☆ | Semantic Scholar [semanticscholar.org]
- 8. Alachlor and Gibberellic Acid Interaction on Corn Tissues | Weed Science | Cambridge Core [resolve.cambridge.org]
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